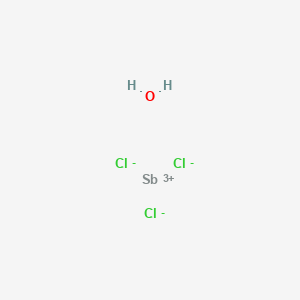

Antimony(V) oxychloride

• CAS No.: 14459-54-2
• Molecular Formula: Cl3H2OSb
• Molecular Weight: 246.125
• IUPAC Name: antimony(3+);trichloride;hydrate
• InChI: InChI=1S/3ClH.H2O.Sb/h3*1H;1H2;/q;;;;+3/p-3
• InChI Key: LPLLYYZXAYKMQQ-UHFFFAOYSA-K
• SMILES: O.[Cl-].[Cl-].[Cl-].[Sb+3]

Description

Antimony(V) oxychloride is an inorganic compound of interest in materials science and chemistry research. While simpler antimony oxychlorides (e.g., SbOCl, Sb₄O₅Cl₂) are more commonly documented and result from the hydrolysis of antimony trichloride , the (V) oxidation state signifies a distinct chemical entity. Compounds in the antimony-oxygen-chlorine system have been investigated for their value as functional materials. Related antimony oxychloride phases, such as Sb₄O₅Cl₂ and Sb₈O₁₁Cl₂, have demonstrated utility as flame retardants when used alone or in combination with other compounds and show promise in catalytic applications. For instance, nanostructured forms of SbxOyClz have been successfully decorated onto titanium oxide nanostructures to create heterojunction photocatalysts, which exhibit activity in model reactions like dye decolorization . The formation and specific phase of these antimony oxychlorides are highly dependent on synthesis conditions, particularly the acidity (pH) of the reaction mixture . This compound is intended for research and experimental purposes only in a laboratory setting. It is not for diagnostic, therapeutic, or any human or veterinary use. Researchers should handle this material with appropriate precautions, referring to the provided Safety Data Sheet (SDS) for detailed hazard and handling information.

Synthetic Methodologies and Advanced Preparative Techniques for Antimony V Oxychloride Compounds

Solution-Phase Synthesis Routes

Solution-phase methods are the most prevalent for synthesizing antimony oxychlorides, offering excellent control over particle size, morphology, and crystal phase. These techniques typically involve the hydrolysis of an antimony precursor in a controlled environment.

Hydrothermal and Solvothermal Methods

Hydrothermal and solvothermal syntheses are powerful techniques for producing crystalline antimony oxychloride compounds. These methods involve chemical reactions in aqueous (hydrothermal) or non-aqueous (solvothermal) solvents at elevated temperatures and pressures in a sealed vessel, such as an autoclave.

A common approach involves the use of antimony trichloride (B1173362) (SbCl₃) as the precursor. google.com In a typical hydrothermal process, SbCl₃ is dissolved in water, and the pH is adjusted to be less than or equal to 2.0. The mixture is then sealed in a reactor and maintained at a constant temperature between 120-140°C for 20-30 hours. google.com This process yields high-purity, colorless, and transparent granular crystals of Sb₄O₅Cl₂ with a reported yield of nearly 99%. google.com The primary by-product is hydrochloric acid, which can be recovered and recycled. google.com

Solvothermal routes offer further versatility by employing organic solvents or mixtures of solvents. For instance, different stoichiometries of antimony oxychloride nanoparticles have been synthesized via a solvothermal route using a mixture of ethylene (B1197577) glycol and water. rsc.org The stoichiometry of the resulting nanoparticles can be controlled by adjusting the pH of the synthesis medium. rsc.org

The choice of solvent and temperature plays a critical role in determining the final product. For example, the synthesis of antimony trioxide (Sb₂O₃) crystals with various morphologies, including nanorods, nanosheets, and nanowires, has been achieved by modulating experimental conditions such as the concentration of antimony trichloride, the solvent, the presence of surfactants, solution pH, and synthesis temperature in hydrothermal or solvothermal processes. researchgate.net

Wet Chemistry Precipitation Techniques

Wet chemistry precipitation is a straightforward and widely used method for the synthesis of antimony oxychlorides. This technique generally involves the controlled hydrolysis of an antimony salt, most commonly antimony trichloride (SbCl₃), in an aqueous solution. wikipedia.org The simple addition of water to a solution of SbCl₃ can lead to the precipitation of antimony oxychloride (SbOCl). wikipedia.org

This method allows for the production of antimony oxychloride with desirable particle sizes and shapes by carefully controlling parameters such as reagent concentration, the mechanism of precursor conversion, the use of surface stabilizing agents, and the rates of nucleation and growth. iieta.org For instance, a wet chemistry method has been successfully employed to synthesize Sb₄O₅Cl₂ with a sand rose morphology. iieta.org In a specific example of a precipitation process, a mixture of deionized water and ammonia (B1221849) was cooled, and then PEG-4000 and ethanol (B145695) were added. A solution of SbCl₃ in ethanol was then added dropwise to this mixture, leading to the formation of three-dimensional, cotton-like structures of Sb₄O₅Cl₂. acs.orgnih.gov

The hydrolysis of antimony trichloride is a key reaction in this process, which can be represented by the following equations:

SbCl₃ + H₂O → SbOCl + 2HCl wikipedia.orgmdpi.com

4SbCl₃ + 5H₂O → Sb₄O₅Cl₂ + 10HCl mdpi.com

The resulting precipitate is typically filtered, washed, and dried to obtain the final product. Characterization techniques such as powder X-ray diffraction (PXRD), Fourier transform infrared spectroscopy (FTIR), and scanning electron microscopy (SEM) are used to confirm the crystal structure and morphology of the synthesized material. iieta.org

pH-Regulated Synthesis Strategies

The pH of the reaction medium is a critical parameter that significantly influences the stoichiometry and morphology of the resulting antimony oxychloride compounds. By carefully controlling the pH, it is possible to selectively synthesize different phases of antimony oxychloride.

Studies have shown that in a mixed solvent system of ethylene glycol and water, different antimony oxychloride species can be obtained by adjusting the pH. mdpi.com For example, Sb₄O₅Cl₂ is typically formed at a pH range of 1 to 2, while Sb₈O₁₁Cl₂ is observed at a pH between 4 and 5. mdpi.comresearchgate.net At a higher pH, around 8 to 9, antimony trioxide (Sb₂O₃) becomes the predominant product. mdpi.comresearchgate.net This pH-dependent phase transformation provides a powerful tool for tuning the composition of the final material.

The synthesis often involves dissolving an antimony precursor like SbCl₃ in a suitable solvent and then adjusting the pH using a base, such as a NaOH solution. rsc.org For instance, to achieve different pH levels, a 6 mol dm⁻³ NaOH solution can be added to the reaction mixture. rsc.org The morphology of the synthesized particles can also be affected by the pH. SEM images have revealed that the surface morphology of antimony oxybromide (Sb₄O₅Br₂), a related compound, changes with variations in pH, although the chloride analogue showed less morphological dependence on pH in one study. researchgate.net

Solid-State Reaction Pathways

Solid-state reactions provide an alternative route to synthesize antimony oxychlorides, particularly mixed-metal oxychlorides. This method involves the high-temperature reaction of solid precursors.

For example, new metal antimony oxychlorides, Sb₂ZnO₃Cl₂ and Sb₁₆Cd₈O₂₅Cl₁₄, have been successfully synthesized through solid-state reactions. acs.orgnih.gov The synthesis of these compounds was achieved by reacting antimony(III) oxide (Sb₂O₃) with either zinc chloride (ZnCl₂) or cadmium chloride (CdCl₂) at elevated temperatures. acs.orgnih.gov The resulting products were characterized by single-crystal X-ray diffraction, which revealed novel crystal structures. acs.orgnih.gov Sb₂ZnO₃Cl₂ was found to have a two-dimensional layered structure, while Sb₁₆Cd₈O₂₅Cl₁₄ exhibited a one-dimensional structure. nih.gov

Detailed analyses of these compounds, including IR spectra and thermogravimetric analysis, have been performed to understand their structural and thermal properties. acs.orgnih.gov

Electrochemical Synthesis Approaches

While less common than solution-phase or solid-state methods for antimony oxychloride synthesis, electrochemical approaches offer unique possibilities for controlling the growth and properties of materials. The electrochemical synthesis of antimony-based materials is an area of active research, particularly for applications in energy storage.

Although direct electrochemical synthesis of antimony(V) oxychloride is not extensively documented, related electrochemical studies provide insights into the behavior of antimony compounds. For example, the electrochemical characterization of Sb₄O₅Cl₂ heterostructures has been performed to evaluate their potential for sensing applications. acs.org These studies often involve techniques like cyclic voltammetry and amperometric measurements to assess the material's electrochemical properties. acs.org

Controlled Morphology and Stoichiometry during Synthesis

The ability to control the morphology and stoichiometry of antimony oxychlorides is crucial for tailoring their properties for specific applications. Several factors during the synthesis process can be manipulated to achieve this control.

pH Regulation: As discussed in section 2.1.3, pH is a primary lever for controlling the stoichiometry of the product. rsc.orgmdpi.com Different pH levels favor the formation of specific antimony oxychloride phases. mdpi.comresearchgate.net

Solvent Composition: The choice of solvent in solvothermal synthesis can influence both the phase and morphology of the final product. libis.be For instance, using different solvent systems can lead to the selective preparation of different polymorphs of antimony trioxide. libis.be

Precursor Concentration and Reagents: The concentration of the antimony precursor and the choice of other reagents, such as surfactants, can impact the size and shape of the resulting nanoparticles. researchgate.net

Temperature and Reaction Time: In hydrothermal and solvothermal methods, temperature and reaction time are critical parameters that affect crystal growth and phase purity. google.com

Post-Synthesis Treatment: Subsequent treatments, such as calcination, can further modify the structure and composition of the as-synthesized materials. For example, calcination of antimony oxychloride hydrates at different temperatures can lead to the loss of crystal water and transformation into different oxychloride or oxide phases. rsc.org

By carefully manipulating these synthesis parameters, researchers can achieve a high degree of control over the physical and chemical properties of antimony oxychloride compounds, enabling the development of materials with optimized performance for various technological applications.

Formation of Nanostructures (e.g., Nanorods, Nanowires, Nanosheets, Hollow Microspheres)

The morphology of antimony oxychloride can be precisely controlled to produce a variety of one-dimensional (1D) and two-dimensional (2D) nanostructures, as well as complex hierarchical assemblies like hollow microspheres. These structures are of interest due to their high surface area and unique physicochemical properties.

Solution-phase and hydrothermal methods are the most common routes for synthesizing these nanomaterials. Researchers have successfully created different morphologies by carefully controlling reaction parameters. For instance, a novel synthesis route has been developed for hierarchically structured nanorods and nanosheets of Sb₄O₅Cl₂ from a single precursor, antimony(III) trichloride, in an aqueous solution without non-aqueous solvents. researchgate.net In this method, ultrasonication of a 2 mM aqueous solution of antimony(III) trichloride yielded white precipitates of the desired nanostructures. researchgate.net The resulting nanorods had an average diameter of approximately 90 nm and a length of 2 μm, while the nanosheets had diameters ranging from 50-150 nm. researchgate.net

Other research has demonstrated the formation of Sb₈O₁₁Cl₂ nanoribbons and nanowires. mdpi.com A particularly notable achievement is the template-free assembly of Sb₄O₅Cl₂ hollow microspheres. scienceopen.com These spheres are formed through a hydrothermal process where the pH of the precursor solution is a critical factor in directing the assembly of nanocrystallites into a hollow structure. scienceopen.com In one study, a wet chemistry method using antimony trichloride and sodium thiosulfate (B1220275) as a complexing agent produced Sb₄O₅Cl₂ particles with a distinctive sand rose morphology. iieta.org

Table 1: Examples of Synthesized Antimony Oxychloride Nanostructures

Compound	Morphology	Typical Dimensions	Synthesis Method	Reference
Sb₄O₅Cl₂	Nanorods	Diameter: ~90 nm Length: ~2 µm	Ultrasonication of aqueous SbCl₃	researchgate.net
Sb₄O₅Cl₂	Nanosheets	Diameter: 50-150 nm	Ultrasonication of aqueous SbCl₃	researchgate.net
Sb₄O₅Cl₂	Hollow Microspheres	-	pH-regulated hydrothermal process	scienceopen.com
Sb₈O₁₁Cl₂	Nanoribbons & Nanowires	-	Solution-phase method	mdpi.com
Sb₄O₅Cl₂	Sand Rose Particles	-	Wet chemistry with complexing agent	iieta.org

pH Influence on Crystallite Development and Morphology

The pH of the reaction medium is a paramount factor that governs the hydrolysis of antimony precursors and profoundly influences the stoichiometry, crystallite size, and morphology of the final antimony oxychloride product. scienceopen.com By adjusting the pH, it is possible to selectively synthesize different phases and shapes.

A hydrothermal study on the synthesis of Sb₄O₅Cl₂ demonstrated a clear morphological evolution as the precursor pH was adjusted from 1 to 5. scienceopen.com

At pH = 1 , the product consisted of solid microspheres.

At pH = 2 , the synthesis yielded hollow spheres assembled from irregular cuboids. scienceopen.comnih.gov

As the pH was increased further, the morphology transformed into microbelt-like particles. scienceopen.comnih.gov

At pH = 6 , the addition of more ammonia solution to raise the pH led to the appearance of an Sb₂O₃ phase, indicating that excessive alkalinity can convert Sb₄O₅Cl₂ into antimony(III) oxide. scienceopen.com

In other work focusing on supported nanoparticles, the pH of the synthesis medium was used to control the stoichiometry of SbₓOᵧCl₂ samples. rsc.org A study on antimony recovery from electrolytes also highlighted pH as a critical factor, with optimal precipitation of antimony oxychloride compounds occurring at pH 0.5 to 1.0, depending on the reagent used. mdpi.com Theoretical studies suggest SbOCl is a stable phase at a pH of -2 to 0, but it is often unstable and spontaneously transforms into Sb₄O₅Cl₂, which is commonly found at pH values from -0.1 to 7. mdpi.com

Table 2: Influence of pH on Antimony Oxychloride Morphology

Compound	pH	Resulting Morphology/Phase	Synthesis Method	Reference
Sb₄O₅Cl₂	1	Solid microspheres	Hydrothermal	scienceopen.com
Sb₄O₅Cl₂	2	Hollow microspheres from irregular cuboids	Hydrothermal	scienceopen.com
Sb₄O₅Cl₂	>2	Microbelt-like particles	Hydrothermal	scienceopen.comnih.gov
Sb₄O₅Cl₂ / Sb₂O₃	6	Formation of Sb₂O₃ phase	Hydrothermal	scienceopen.com
Sb₈O₁₁Cl₂	1	Nanoparticles (~7.8 nm) on TiONT	Solvothermal	rsc.org
Sb₄O₅Cl₂	4	Nanoparticles (~10.4 nm) on TiONT	Solvothermal	rsc.org
Sb₂O₃	8	Nanoparticles (~11.4 nm) on TiONT	Solvothermal	rsc.org

Precursor Effects on Antimony Oxychloride Compositional Variations

The choice of antimony precursor and other reagents plays a determinative role in the composition of the resulting oxychloride. The most common precursor for these syntheses is antimony(III) trichloride (SbCl₃) due to its reactivity and solubility in various media. iieta.orggoogle.com

Different product compositions can be achieved by varying the reactants. For instance, crystalline SbOCl has been prepared by reacting equimolar amounts of antimony trioxide (Sb₂O₃) and antimony trichloride (SbCl₃) in a concentrated hydrochloric acid medium. google.com In contrast, using SbCl₃ as the sole precursor in a hydrothermal reaction is a documented method for producing Sb₄O₅Cl₂ crystals with high purity and yields approaching 99%. google.com

The addition of complexing agents can also modify the reaction pathway. A wet chemistry process utilized sodium thiosulfate as a complexing agent during the hydrolysis of SbCl₃ to obtain the Sb₄O₅Cl₂ phase. iieta.org The composition of the final product is also highly dependent on subsequent treatments like calcination. For example, composites of SbₓOᵧCl₂ can transform into different phases upon heating; Sb₈O₁₁Cl₂ can convert to the cervantite (Sb₂O₄) and senarmontite (Sb₂O₃) forms of antimony oxide at 400 °C. rsc.org

Synthesis of Supported this compound Nanoparticles

The deposition of antimony oxychloride nanoparticles onto high-surface-area supports is a key strategy for applications in areas like catalysis. To date, the synthesis of supported SbₓOᵧCl₂ nanoparticles has been successfully demonstrated on titanate nanotube (TiONT) supports. rsc.org

In a representative study, different stoichiometries of antimony oxychloride nanoparticles were synthesized directly on the surface of titanate nanotubes via a solvothermal route. rsc.orgresearchgate.net The process involved adding SbCl₃ to a mixture of ethylene glycol and water containing the dispersed TiONTs. The pH of this medium was adjusted to control the final composition and size of the nanoparticles formed on the support. rsc.org

At pH 1 , nanoparticles identified as Sb₈O₁₁Cl₂ with an average diameter of 7.8 nm were formed. rsc.org

At pH 4 , the composition was primarily Sb₄O₅Cl₂ with an average diameter of 10.4 nm. rsc.org

At pH 8 , the product was valentinite (a form of Sb₂O₃) with an average diameter of 11.4 nm. rsc.org

The synthesis was effective on the layered trititanate structure of the nanotubes. Interestingly, the study found that anatase TiO₂, a different crystalline form of titanium dioxide, could not facilitate the formation of antimony oxychloride nanoparticles on its surface under the same conditions, highlighting the crucial role of the support's structure and surface chemistry. rsc.orgresearchgate.net Subsequent calcination of these composite materials could be used to further transform both the antimony oxychloride particles and the titanate support structure. rsc.org

Based on a comprehensive review of the available scientific literature, a detailed article on the advanced structural characterization of a well-defined, simple this compound compound (such as SbOCl₃) cannot be generated as requested. The primary reason is the scarcity of specific, empirical data for a compound with antimony in a +5 oxidation state corresponding to the requested characterization methodologies.

The majority of research on antimony oxychlorides focuses on compounds where antimony exhibits a +3 oxidation state. These include extensively studied materials such as SbOCl, Sb₄O₅Cl₂, and Sb₈O₁₁Cl₂. For these Sb(III) compounds, there is a wealth of information regarding their crystal structures from powder and single-crystal X-ray diffraction, vibrational modes from FTIR and Raman spectroscopy, and morphologies from electron microscopy. iieta.orgwikipedia.orgresearchgate.netresearchgate.netacs.orgcrystallography.net

Conversely, the hydrolysis of antimony pentachloride (SbCl₅), which would be the logical precursor for an this compound, has been reported to yield primarily amorphous antimony oxides or hydrated antimony pentoxide (Sb₂O₅·nH₂O) rather than a stable, crystalline oxychloride. researchgate.netcollegedunia.compw.livesamuhlaxmi.comanronchemical.com While some theoretical explorations and discussions of SbOCl₃ exist, such as considerations of its Lewis structure, these are not substantiated by experimental structural elucidation. chegg.comyoutube.com

A singular mention in a doctoral thesis summary alludes to the crystal structure of AsOCl₃ (believed to be a typographical error and should refer to SbOCl₃) as a dimeric species. gwdg.de However, the detailed crystallographic data, vibrational spectra, and microscopic analyses required to construct the requested article are not provided or available in the referenced materials.

Therefore, due to the lack of specific research findings for this compound in the scientific literature that align with the requested outline, it is not possible to provide a scientifically accurate and detailed article on this specific compound.

Advanced Structural Characterization and Elucidation Methodologies Applied to Antimony V Oxychloride

Electron Microscopy for Morphological and Nanoscale Architectural Investigations

Transmission Electron Microscopy (TEM) for Nanoparticle and Lattice Imaging

Transmission Electron Microscopy (TEM) offers deeper structural insights than SEM, enabling the visualization of individual nanoparticles, lattice fringes, and crystalline defects. For materials synthesized from SbCl5, such as hydrated antimony(V) oxide (Sb2O5·nH2O) nanoparticles, TEM is critical for determining particle size and confirming phase formation. nih.govtandfonline.com Studies have shown that nanoparticles produced by the hydrolysis of SbCl5 have mean diameters in the range of 35-45 nm. nih.govtandfonline.com

High-Resolution TEM (HRTEM) can reveal the crystallographic perfection of these nanoparticles. cambridge.org In composites where Antimony(V) species are supported on other materials, like nano-γ-Al2O3 or sawdust, TEM confirms the nanoscale distribution and morphology of the active components. rsc.orgnih.goviau.ir For instance, TEM images of nano-γ-Al2O3/SbCl5 show disordered spherical nanoparticles, corroborating SEM findings. rsc.orgnih.gov Analysis of antimony(V) oxide on graphene oxide has also utilized TEM to visualize nanocrystalline phases and their distribution on the graphene sheets. researchgate.netscispace.com Although direct TEM studies focused solely on Antimony(V) oxychloride are limited, these examples highlight the technique's capability to elucidate the nanoscale structural features that govern the material's properties.

Table 2: TEM Findings for Antimony(V)-Based Nanomaterials

Material System	Key Findings	Particle Size (nm)	Source(s)
Sb2O5·nH2O NPs	Nanoparticle size confirmation	~35-45	nih.govtandfonline.com
Antimony(V) oxide on GO	Nanocrystalline phases observed	-	researchgate.net
nano-γ-Al2O3/SbCl5	Disordered spherical nanoparticles	<50	rsc.orgnih.gov
SbCl5/nano-sawdust	Confirmation of catalyst morphology	-	iau.ir

Spectroscopic Techniques for Electronic Structure and Compositional Analysis

UV-Visible (UV-Vis) Spectroscopy is a fundamental technique for investigating the optical properties and electronic band structure of materials. It measures the absorption of light in the ultraviolet and visible regions, which corresponds to electronic transitions between energy levels. The resulting spectrum can be used to determine the optical band gap of a semiconductor, a critical parameter for photocatalytic and optoelectronic applications.

For antimony compounds, UV-Vis spectroscopy has been employed to characterize their light-absorbing capabilities. While much of the research focuses on antimony(III) oxychlorides for photocatalysis, studies involving products from antimony(V) chloride provide direct relevance. For example, the decomposition of SbCl5 can lead to the formation of SbOCl, which exhibits distinct absorption peaks. Deconvoluted spectra have shown peaks at 263 nm and 309 nm, attributed to SbOCl, alongside a broader peak around 298 nm that may correspond to unreacted SbCl5. This demonstrates the utility of UV-Vis spectroscopy in identifying specific species formed during chemical transformations.

X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive quantitative spectroscopic technique that provides information on the elemental composition, empirical formula, and chemical and electronic states of the elements within a material. It is particularly powerful for distinguishing between different oxidation states of an element, such as Sb(III) and Sb(V).

In the context of this compound, XPS is invaluable for confirming the pentavalent state of antimony and analyzing the surface chemistry. Studies on Sb(V) oxides and related materials provide benchmark data. The analysis involves examining the core level spectra of the constituent elements: Sb, O, and Cl. The Sb 3d region is particularly informative. The binding energy of the Sb 3d5/2 peak for Sb(V) is typically higher than that for Sb(III), allowing for their differentiation. For instance, in Sb/SiO2 catalysts, the transformation of Sb(III) to Sb(V) upon calcination is clearly observed through a shift in the Sb 3d binding energy. Similarly, in systems where SbCl5 is used as an oxidant, XPS is used to identify residual antimony-oxygen by-products on the surface.

Table 3: Representative XPS Binding Energies for Antimony(V) Species

Element	Orbital	Binding Energy (eV)	Compound/System	Source(s)
Sb	3d5/2	~530.5 - 531.0	Sb(V) oxide species
Sb	3d3/2	~540.0 - 540.5	Sb(V) oxide species
O	1s	~531.0 - 532.5	Metal Oxides, Hydroxides
Cl	2p	~198.0 - 200.0	Metal Chlorides

(Note: Binding energies can vary slightly based on the specific chemical environment and instrument calibration.)

X-ray Absorption Fine Structure (XAFS) spectroscopy is a powerful, element-specific technique for determining the local geometric and electronic structure of matter. It is applicable to crystalline and amorphous materials alike. A XAFS spectrum is divided into two regions: X-ray Absorption Near Edge Structure (XANES) and Extended X-ray Absorption Fine Structure (EXAFS).

The XANES region provides information on the oxidation state and coordination geometry (e.g., tetrahedral vs. octahedral) of the absorbing atom. The EXAFS region contains information about the number, type, and distance of neighboring atoms.

For Antimony(V) compounds, XAFS is ideal for elucidating the precise atomic environment around the Sb atom. Spectroscopic studies on aqueous complexes containing Sb(V) show that it typically adopts an octahedral geometry, coordinated to six oxygen atoms. The Sb-O interatomic distances in these octahedral [Sb(OH)6]⁻-like structures are consistently measured to be in the range of 1.97 to 1.99 Å. This technique can differentiate Sb(V) from Sb(III), which exhibits a different coordination environment and longer Sb-O bond lengths. In situ XAFS experiments can track changes in antimony speciation under varying conditions, making it a crucial tool for understanding the formation and stability of this compound.

Table 4: Structural Parameters for Sb(V) Determined by XAFS

Parameter	Value	System	Source(s)
Coordination Geometry	Octahedral	Aqueous Sb(V) complexes
Coordination Number (O)	6	Aqueous Sb(V) complexes
Sb-O Bond Distance	1.97 - 1.99 Å	Aqueous Sb(V) complexes

Electron Spin Resonance (ESR) Spectroscopy for Defect and Electronic Studies

Electron Spin Resonance (ESR), also known as Electron Paramagnetic Resonance (EPR), is a spectroscopic technique that detects species with unpaired electrons. wiley-vch.deutexas.edu It is highly sensitive to paramagnetic centers, which include free radicals, transition metal ions, and point defects in crystal lattices. unito.it

For this compound, the Sb(V) ion itself has a d¹⁰ electronic configuration, meaning it has no unpaired electrons and is therefore diamagnetic and ESR-silent. rsc.org Consequently, ESR spectroscopy cannot directly detect Sb(V). However, the technique is exceptionally valuable for studying paramagnetic defects within the this compound material. mdpi.comrsc.org These defects could include:

Oxygen vacancies: An oxygen vacancy can trap an electron, creating a paramagnetic center (Vo⁺) that is detectable by ESR. libretexts.org

Impurities: The presence of paramagnetic impurity ions (e.g., transition metals) can be identified and quantified.

Radical species: Radicals formed on the surface or within the bulk due to synthesis conditions or irradiation can be characterized.

The ESR spectrum provides information through its g-factor and hyperfine interactions. The g-factor is sensitive to the local electronic environment of the unpaired electron, while hyperfine splitting arises from the interaction of the electron spin with the magnetic moments of nearby nuclei (e.g., ¹²¹Sb, ¹²³Sb, ³⁵Cl, ³⁷Cl), which can help identify the location of the defect. Therefore, while not probing the Sb(V) ion directly, ESR is a critical tool for investigating the imperfections and electronic defects that can significantly influence the material's catalytic, optical, and electronic properties. rsc.org

Thermal Analysis for Phase Transition Research

Thermal analysis methods are critical for investigating the stability of antimony compounds and observing their phase transitions upon heating. These transitions often involve changes in the oxidation state of antimony, leading to the formation of more stable, mixed-valence oxides containing Sb(V).

Thermogravimetric Analysis (TGA) for Decomposition and Stability Studies

Thermogravimetric Analysis (TGA), often coupled with Differential Thermal Analysis (DTA), is employed to study the thermal decomposition mechanisms of antimony compounds. Research on antimony(III) oxychloride (SbOCl) shows a multi-step decomposition process in an air atmosphere. The initial stages involve the transformation of SbOCl into other oxychloride intermediates, such as Sb₄O₅Cl₂ and Sb₈O₁₁Cl₂, with the release of gaseous antimony trichloride (B1173362) (SbCl₃). csu.edu.cn The final stage of this process is the oxidation of the resulting antimony(III) oxide (Sb₂O₃) into the mixed-valence antimony(III,V) oxide, Sb₂O₄. csu.edu.cn

This oxidation represents the formation of a stable compound containing antimony(V) and is a key area of thermal stability research. The process demonstrates that while a simple Sb(V) oxychloride may not be a stable intermediate, the Sb(V) state is achieved at elevated temperatures, resulting in a mixed oxide. Studies on other precursors, such as tris(O‐ethyldithiocarbonato)‐antimony(III), also show that the final product after thermal degradation in a synthetic air atmosphere is Sb₂O₄. d-nb.info

The decomposition of SbOCl in air can be summarized in the following reaction steps:

12SbOCl(s) → 3Sb₄O₅Cl₂(s) + SbCl₃(g)

2Sb₄O₅Cl₂(s) → Sb₈O₁₁Cl₂(s) + SbCl₃(g)

Sb₈O₁₁Cl₂(s) → 4Sb₂O₃(s) + SbCl₃(g)

Sb₂O₃(s) + ½O₂(g) → Sb₂O₄(s) csu.edu.cn

Kinetic analysis of the first three steps has been performed using DTA curves to determine the activation energy for each stage of the decomposition. csu.edu.cn

Table 1: Kinetic Parameters for the Thermal Decomposition of Antimony Oxychloride (SbOCl)

Decomposition Step	Reaction	Activation Energy (kJ/mol)	Reaction Order
1	SbOCl → Sb₄O₅Cl₂	91.97	0.73
2	Sb₄O₅Cl₂ → Sb₈O₁₁Cl₂	131.14	0.63
3	Sb₈O₁₁Cl₂ → Sb₂O₃	146.94	1.58

Data sourced from research on the thermal decomposition kinetics of antimony oxychloride in air. csu.edu.cn

Advanced Elemental Analysis for Stoichiometric Validation

To validate the stoichiometry of antimony oxychlorides and their decomposition products, a suite of advanced elemental analysis techniques is utilized. These methods are essential for confirming the elemental composition (Sb, O, Cl) and ensuring the purity of the synthesized materials, although obtaining precise stoichiometry can be challenging for amorphous or mixed-phase products. mdpi.com

X-ray Fluorescence (XRF) is a powerful, non-destructive technique widely used for the screening and simplified quantitative determination of antimony in various materials, including plastics and geological samples. jfe-tec.co.jpuark.edu In the characterization of antimony compounds, XRF is used to carry out elemental analysis on solid hydrolysis products to confirm their chemical composition. mdpi.com This method helps in verifying the expected stoichiometric ratios of antimony, chlorine, and other elements present in the sample.

Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) is another robust technique for the precise quantification of elemental concentrations. researchgate.net For antimony compounds, ICP-OES is often used to measure the content of antimony and other metals in liquid phases or in solid samples after acid digestion. mdpi.com This technique is particularly valuable for speciation analysis when coupled with separation methods like liquid chromatography (LC-ICP-OES), allowing for the simultaneous quantification of different antimony oxidation states, such as Sb(III) and Sb(V), in aqueous samples. nih.govresearchgate.net This is crucial for understanding the redox transformations that occur during synthesis and thermal decomposition.

The combination of these techniques provides a comprehensive picture of the elemental makeup of antimony oxychlorides. For instance, in studies involving the hydrolysis of antimony-rich electrolytes, XRF is applied to the solid products while ICP-OES is used to analyze the remaining liquid, thus providing a complete mass balance and validation of the resulting compound's formula. mdpi.com

Table 2: Example of Elemental Analysis Techniques for Antimony Compounds

Analytical Technique	Sample Type	Information Provided	Application Example
X-ray Fluorescence (XRF)	Solid powders, plastics	Elemental composition, quantitative analysis	Verifying the Sb:Cl:O ratio in synthesized antimony oxychloride powders. mdpi.com
Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES)	Liquid solutions, digested solids	Precise elemental concentration	Quantifying Sb(III) and Sb(V) concentrations in solutions to monitor reaction kinetics. mdpi.comnih.gov
Liquid Chromatography - ICP-OES (LC-ICP-OES)	Liquid solutions	Speciation and quantification of different oxidation states (e.g., Sb(III), Sb(V))	Separating and measuring Sb(III) and Sb(V) in environmental or process water samples. researchgate.netresearchgate.net

Theoretical and Computational Investigations of Antimony V Oxychloride Systems

Density Functional Theory (DFT) for Electronic Structure and Energetic Calculations

Density Functional Theory (DFT) is a robust computational method used to investigate the electronic structure of many-body systems. esqc.org It is based on the principle that the ground-state energy of a system can be determined from its electron density, a simpler quantity to work with than the complex many-electron wavefunction. esqc.org DFT is widely applied to predict a range of properties for solid-state materials, including antimony oxychlorides.

While extensive DFT research has been conducted on various antimony oxychloride species, particularly those involving antimony in the +3 oxidation state (such as SbOCl and Sb₄O₅Cl₂), specific computational studies on solid antimony(V) oxychloride (SbOCl₃) are less prevalent in the literature. revistadechimie.roresearchgate.net However, the methodologies used for Sb(III) systems are directly applicable and provide a framework for understanding the expected electronic and structural properties of their Sb(V) counterparts.

Band structure and Density of States (DOS) calculations are fundamental DFT applications for characterizing the electronic properties of crystalline solids. The band structure describes the ranges of energy that an electron is allowed to have (energy bands) and the ranges it is forbidden from having (band gaps). The DOS provides the number of available electronic states at each energy level.

For antimony-based compounds, these calculations reveal key characteristics. For example, DFT studies on related antimony(III) oxyhalides show that the top of the valence band is typically formed by a combination of Sb 5s, O 2p, and Cl 3p orbitals, while the bottom of the conduction band is mainly composed of unoccupied Sb 5p orbitals. rsc.org A wide band gap is generally indicative of high stability and low electronic conductivity. researchgate.net For a hypothetical Sb(V) oxychloride solid, similar calculations would be essential to determine its semiconductor or insulator character and to predict its optical properties.

Charge distribution analysis within a compound reveals the nature of its chemical bonds (ionic vs. covalent). In DFT, this is often evaluated using methods like Mulliken population analysis, which partitions the total electron density among the atoms. A positive charge on an atom indicates a loss of electrons, while a negative charge signifies a gain. revistadechimie.ro

In studies of antimony(III) oxychloride (SbOCl), calculations show that antimony atoms lose electrons (becoming positively charged), while oxygen and chlorine atoms gain electrons (becoming negatively charged). revistadechimie.ro The greater transfer of electrons to oxygen compared to chlorine indicates that the Sb-O bond has a stronger ionic character than the Sb-Cl bond. revistadechimie.ro For an this compound system, the formal charge on the antimony atom would be higher (+5), leading to an even greater calculated partial positive charge and influencing the ionicity and strength of its bonds with oxygen and chlorine.

The following table, based on findings for related antimony(III) compounds, illustrates the type of data obtained from charge distribution analysis. revistadechimie.ro

Compound	Atom	Calculated Formal Charge (e)
SbCl₃	Sb	+1.17
Cl	-0.39
SbOCl	Sb	+1.37 to +1.57
O	-0.97
Cl	-0.42 to -0.57
Sb₃O₄Cl	Sb	+1.45 to +1.56
O	-0.97 to -0.98
Cl	-0.56

This interactive table shows the calculated formal charges on atoms in various antimony(III) chloride and oxychloride compounds as determined by DFT. This data illustrates how electron distribution varies with chemical environment.

DFT calculations can accurately predict the most stable geometric arrangements of atoms in a crystal lattice by finding the structure with the minimum total energy. revistadechimie.ro This is achieved by optimizing the positions of the atoms and the dimensions of the unit cell until the forces on the atoms are negligible.

Theoretical studies on the hydrolysis products of antimony trichloride (B1173362) (SbCl₃) have used this method to compare the stability of different antimony(III) oxychlorides. revistadechimie.roresearchgate.net By calculating the total energy of the unit cells for SbCl₃, SbOCl, Sb₃O₄Cl, and Sb₄O₅Cl₂, researchers found that SbOCl possesses the lowest total energy, indicating it is the most stable structure among them and thus a preferential product of hydrolysis. revistadechimie.ro A similar computational approach would be invaluable for predicting the stable crystal structure of this compound and comparing its thermodynamic stability against other potential related compounds or decomposition products.

Charge Distribution and Overlapping Population Analysis

Computational Modeling of Reaction Pathways and Mechanisms

Beyond static properties, computational modeling is used to simulate dynamic processes, such as chemical reactions. For antimony(V), which is highly relevant in aqueous environmental and industrial systems, modeling its hydrolysis and speciation provides critical insights into its behavior.

First-principles molecular dynamics (FPMD) simulations, a method where forces on atoms are calculated "on the fly" using DFT, can model the behavior of molecules in solution. acs.org Such simulations have been used to elucidate the hydrolysis of Sb(V) in water. acs.org

These studies show that Sb(V) in aqueous solution forms a stable octahedral complex, antimonic acid ([Sb(OH)₅(OH₂)]), which readily deprotonates to form the hexahydroxidoantimonate(V) anion, [Sb(OH)₆]⁻. acs.org The FPMD simulations have determined that this octahedral configuration is highly stable. acs.org The reaction of antimony pentachloride (SbCl₅) with water is also known to proceed vigorously, ultimately forming antimony pentoxide (Sb₂O₅) and hydrochloric acid, indicating a complex hydrolysis pathway where chloro- and hydroxo-ligands are exchanged. wikipedia.org

Computational modeling helps predict the structure of intermediates and the energetics of these transformations. For instance, the calculated pKa for the deprotonation of [Sb(OH)₅(OH₂)] to [Sb(OH)₆]⁻ is approximately 1.8, while the subsequent deprotonation of [Sb(OH)₆]⁻ has a very high pKa, confirming that [Sb(OH)₆]⁻ is the predominant species under most environmental conditions. acs.org

Theoretical speciation diagrams, often presented as Eh-pH or predominance diagrams, illustrate the most stable chemical form (species) of an element under different conditions of potential (Eh, a measure of oxidizing or reducing conditions) and pH. These diagrams are constructed using thermodynamic data and computational algorithms that minimize the Gibbs free energy of the system. mdpi.com

For antimony(V), such diagrams are crucial for predicting its environmental fate and mobility. pnnl.gov Computational studies consistently show that under oxidizing conditions and at pH values above approximately 2.5, the dominant aqueous species of Sb(V) is the anionic complex [Sb(OH)₆]⁻. pnnl.gov At very low pH, the neutral antimonic acid, often written as Sb(OH)₅, may be present. pnnl.gov This contrasts with Sb(III), which typically forms the neutral species Sb(OH)₃ over a wide pH range under reducing conditions. pnnl.govresearchgate.net The anionic nature of the dominant Sb(V) species suggests it will be highly mobile in environments with negatively charged soil surfaces, particularly at neutral to high pH. pnnl.gov

The following table summarizes the dominant aqueous species of antimony under varying redox and pH conditions as predicted by theoretical geochemical modeling. pnnl.gov

Oxidation State	pH Range	Redox Condition	Dominant Aqueous Species
Sb(V)	> 2.5	Oxidizing	[Sb(OH)₆]⁻
Sb(III)	2 - 12	Reducing	Sb(OH)₃(aq)

This interactive table outlines the primary stable aqueous forms of antimony in its +5 and +3 oxidation states across different pH levels and redox environments, based on computational thermodynamic models.

Hydrolysis Reaction Pathways and Intermediate Species Prediction

Relativistic Effects in Antimony Oxyhalide Systems

Given antimony's position as a heavy element (Z=51) in the 5th period of the periodic table, relativistic effects play a crucial role in determining the electronic structure and chemical properties of its compounds, including oxyhalides. annualreviews.orgnumberanalytics.com These effects arise from the high velocity of core electrons, which approaches a significant fraction of the speed of light. The primary relativistic phenomena are the direct effect, the indirect effect, and spin-orbit coupling. nih.gov

Spin-Orbit (SO) Coupling: For orbitals with an angular momentum quantum number greater than zero (p, d, f orbitals), relativity introduces a significant splitting of energy levels, known as spin-orbit (SO) coupling. nih.gov For instance, the 5p orbital of antimony splits into 5p₁/₂ and 5p₃/₂ sublevels. This SO splitting becomes more pronounced for heavier elements and can be substantial, influencing the band structure and optical properties of the materials. annualreviews.orgresearchgate.net

Computational studies using four-component Density Functional Theory (DFT) calculations based on the Dirac-Coulomb Hamiltonian are employed to accurately model these effects in heavy-element compounds. acs.org Such calculations on III-V compounds containing antimony have shown that relativistic effects reduce lattice parameters and significantly alter band gaps. researchgate.net For antimony oxyhalides, these effects are critical for accurately predicting their electronic band structure, effective masses of charge carriers, and optical properties. osti.govd-nb.info While specific computational data for this compound is limited, assessments of the broader class of bismuth and antimony oxyhalides confirm that relativistic effects are essential for understanding their potential as optoelectronic materials. osti.govacs.org

Table 1: Summary of Relativistic Effects on Antimony Atomic Orbitals

Relativistic Effect	Affected Orbitals	Description	Consequence for Chemical Properties
Direct Effect	s, p₁/₂	Contraction of the orbital radius and stabilization (lowering) of energy. nih.gov	Stronger bonds, modified ionization potentials and electron affinities.
Indirect Effect	d, f	Expansion of the orbital radius and destabilization (raising) of energy due to enhanced shielding by inner s and p orbitals. nih.gov	Altered ligand field effects and covalent character of bonds.
Spin-Orbit Coupling	p, d, f	Splitting of orbital energy levels into sublevels (e.g., 5p into 5p₁/₂ and 5p₃/₂). nih.gov	Influences electronic and optical spectra, can create new transition pathways.

Simulation of Diffusion Kinetics in Material Systems

The study of diffusion kinetics through computational simulation provides fundamental insights into ion transport mechanisms within solid-state materials. Techniques such as ab initio Molecular Dynamics (MD) and Kinetic Monte Carlo (KMC) are powerful tools for modeling these processes at an atomic scale. aps.orgwfu.edu These simulations can determine key parameters like diffusion coefficients and activation energies for migrating species, which are crucial for applications in batteries, sensors, and catalysts. wfu.eduresearchgate.net

There is a notable lack of specific research on the simulation of diffusion kinetics within this compound. This can be attributed to the inherent instability of this compound compounds. Experimental studies on the hydrolysis of antimony pentachloride (SbCl₅), a common precursor, indicate that the process typically yields amorphous antimony oxides or hydrated forms like Sb₂O₅·nH₂O, rather than a stable, crystalline oxychloride such as SbOCl₃. researchgate.netroyalsocietypublishing.orgwikipedia.org The formation of amorphous products complicates the study of diffusion through well-defined lattice pathways.

However, computational studies on analogous metal oxyhalide systems offer a clear picture of how such investigations would be conducted. For example, ab initio MD simulations have been used to study oxide ion diffusion in bismuth and lead oxyhalides. nih.govresearchgate.netacs.org These studies reveal diffusion mechanisms, such as the interstitialcy mechanism, where an interstitial ion knocks a lattice ion into an adjacent interstitial site. nih.govacs.org Simulations provide data on diffusion pathways and calculate diffusion coefficients. For instance, in certain bismuth oxychlorides, oxide ion conductivity has been shown to be high, with low activation energies attributed to diffusion within specific fluorite-like layers in their crystal structure. nih.govacs.org Should a stable crystalline form of this compound be synthesized, similar computational approaches could be applied to elucidate the mobility of oxide and chloride ions within its lattice.

Table 2: Representative Calculated Diffusion Parameters in Analogous Metal Oxyhalide Systems This table illustrates the type of data obtained from simulations, as specific data for this compound is not available.

System	Migrating Ion	Simulation Method	Calculated Activation Energy (eV)	Reference
BaTiO₃ (Oxyhydride)	H⁻	First-principles	~0.70	researchgate.net
Bi₁.₉Te₀.₁LuO₄.₀₅Cl	O²⁻	AIMD, DFT	Low (qualitative)	nih.govacs.org
Pb₃O₂X₂ (X=Cl, Br)	O²⁻, X⁻	Ab initio MD	Not specified	researchgate.net

Lone Pair Effects on Coordination Environment and Electronic Configuration

The chemical behavior of antimony compounds is strongly dictated by its oxidation state, particularly concerning the presence or absence of a stereochemically active 5s² lone pair of electrons. A significant distinction exists between antimony(III) and antimony(V) systems in this regard.

Antimony in the +5 oxidation state, as is the case for the titular this compound, has a valence electronic configuration of [Kr] 4d¹⁰ 5s⁰ 5p⁰. vedantu.com Having lost all five of its valence electrons, Sb(V) possesses no valence lone pair. numberanalytics.comlibretexts.org Consequently, the coordination environment around an Sb(V) center is typically highly symmetric, adopting geometries that maximize the distance between bonding pairs, such as an octahedral [SbCl₆]⁻ anion. d-nb.info This leads to regular, undistorted crystal structures.

Table 3: Comparison of Antimony(V) and Antimony(III) Compound Characteristics

Feature	Antimony(V)	Antimony(III)
Oxidation State	+5	+3
Valence Configuration	[Kr] 4d¹⁰ 5s⁰ 5p⁰	[Kr] 4d¹⁰ 5s² 5p⁰
Valence Lone Pair	Absent numberanalytics.com	Present (5s²) numberanalytics.com
Stereochemical Activity	Not applicable	Often stereochemically active acs.org
Typical Coordination	Symmetric (e.g., Octahedral) d-nb.info	Asymmetric (e.g., Trigonal Pyramidal) acs.org
Example Oxychloride	SbOCl₃ (hypothetical/unstable)	Sb₄O₅Cl₂ (stable, well-characterized) wikipedia.org

Reactivity Studies and Mechanistic Research of Antimony V Oxychloride

Hydrolysis Mechanism and Kinetics of Antimony(III) Chloride Precursors

Formation of Antimony Oxychloride Intermediates (e.g., SbOCl, Sb₄O₅Cl₂)

The hydrolysis of antimony(III) chloride initially leads to the formation of antimony(III) oxychloride (SbOCl). sciencemadness.orgwikipedia.org This compound, historically known as powder of Algaroth, is a well-documented intermediate. wikipedia.org The reaction is a gradual process where SbCl₃ reacts with water. nih.gov

Further hydrolysis of SbOCl can lead to the formation of another key intermediate, Sb₄O₅Cl₂. wikipedia.orgatomistry.com The transformation from SbOCl to Sb₄O₅Cl₂ involves the reaction of SbOCl with additional water. mdpi.comu-szeged.hu Theoretical studies suggest that SbOCl is a more stable structure compared to other oxychloride intermediates like Sb₃O₄Cl and Sb₄O₅Cl₂. revistadechimie.roresearchgate.net

SbCl₃ + H₂O → SbOCl + 2HCl sciencemadness.orgmdpi.comwikipedia.org

4SbOCl + H₂O → Sb₄O₅Cl₂ + 2HCl mdpi.comu-szeged.hu

Influence of Reaction Conditions on Hydrolysis Products

The specific antimony oxychloride species formed during hydrolysis is highly dependent on the reaction conditions. Key factors that influence the final product include pH, temperature, and the concentration of reactants.

pH: The pH of the solution plays a critical role in determining the stoichiometry and structure of the resulting antimony oxychloride. rsc.org Studies have shown that different pH levels favor the formation of different species. For instance, Sb₄O₅Cl₂ is reported to be favored at a pH of 1, while other species like Sb₈O₁₁Cl₂(H₂O) may form at a pH of 4. rsc.org At a pH of 8, the formation of antimony oxides like valentinite and senarmontite alongside anatase TiO₂ has been observed in composite materials. u-szeged.hu The use of different reagents to adjust the pH, such as NaOH or NH₄OH, can also impact the extraction yield of antimony, with optimal yields achieved at specific pH values. mdpi.com

Temperature: Temperature influences the transformation and decomposition of antimony oxychlorides. For example, calcination at different temperatures can lead to the loss of crystal water and the conversion of one oxychloride form to another. rsc.org At 400 °C, antimony oxychlorides can be converted to antimony oxides like cervantite (Sb₂O₄) and senarmontite (Sb₂O₃). rsc.org

Concentration: The molar ratio of water to SbCl₃ is a critical factor. A low ratio of water tends to form intermediate oxychlorides like SbOCl, whereas an excess of water can lead to the formation of Sb₄O₅Cl₂. The transition between SbOCl and Sb₄O₅Cl₂ occurs at a specific chlorine concentration in the solution. atomistry.com

Interactive Data Table: Influence of Reaction Conditions on Hydrolysis Products

Reaction Condition	Resulting Product(s)	Citation
pH = 1	Favors formation of Sb₄O₅Cl₂	rsc.org
pH = 4	Favors formation of Sb₈O₁₁Cl₂(H₂O) / Sb₈O₁₁Cl₂	rsc.org
pH = 8	Formation of valentinite and senarmontite Sb₂O₃	u-szeged.hursc.org
Calcination at 200 °C	Transformation of Sb₈O₁₁Cl₂(H₂O) to Sb₈O₁₁Cl₂	rsc.org
Calcination at 400 °C	Conversion to cervantite (Sb₂O₄) and senarmontite (Sb₂O₃)	rsc.org
Low H₂O:SbCl₃ ratio	Formation of SbOCl
Excess H₂O	Formation of Sb₄O₅Cl₂

Oxidation-Reduction Chemistry Involving Antimony(V) Oxychloride

Antimony can exist in multiple oxidation states, primarily +3 and +5. vedantu.com Antimony(V) chloride (SbCl₅) is a strong Lewis acid and a potent oxidizing agent. pw.liveresearchgate.net It readily hydrolyzes to form hydrochloric acid and antimony oxychlorides. pw.live The oxidation of antimony(III) compounds can lead to the formation of antimony(V) species. For example, aromatic ethers can be oxidized by SbCl₅ to their radical cations. wikipedia.org The flame-retardant effect of antimony trioxide involves the formation of halogenated antimony compounds which act as fire inhibitors. turi.org

Interconversion Between Antimony Oxidation States in Solution and Solid Phases

The interconversion between Sb(III) and Sb(V) is a crucial aspect of antimony chemistry. In solution, this conversion is influenced by the presence of thiols. For instance, glutathione (B108866) (GSH) can reduce Sb(V) to the more toxic Sb(III), a reaction favored at acidic pH. nih.gov Other thiols like cysteine and trypanothione (B104310) also facilitate this reduction. nih.gov

In the solid phase, thermal processes can induce changes in the oxidation state. The thermal decomposition of antimony oxychlorides in air involves the oxidation of Sb₂O₃ to Sb₂O₄. csu.edu.cn The oxidation state of antimony in the environment is also subject to change, with Sb(V) being predominant in aerobic waters and Sb(III) in anaerobic conditions. turi.org

Ion-Exchange Phenomena in Complex Antimony Oxychloride Structures

Certain complex antimony-containing oxides exhibit ion-exchange properties. For example, tin antimonates with a pyrochlore (B1171951) structure are known to be selective for Sr²⁺ ions. researchgate.net Layered trititanates, which can be used as supports for antimony oxychloride nanoparticles, are also easily ion-exchangeable. rsc.org The layered structures of some antimony oxychlorides, such as those seen in Sb₂ZnO₃Cl₂ and Sb₁₆Cd₈O₂₅Cl₁₄, suggest the potential for ion-exchange reactions, although this is an area requiring further investigation. acs.org

Thermal Decomposition and Phase Transformation Research

The thermal decomposition of antimony oxychlorides has been studied to understand their stability and the resulting products. The decomposition pathway is dependent on the atmosphere.

In an inert atmosphere (nitrogen), SbOCl undergoes a stepwise disproportionation, forming Sb₂O₃ and volatile SbCl₃, with Sb₄O₅Cl₂ and Sb₈O₁₁Cl₂ as intermediates. akjournals.com

In the presence of air, the decomposition process is similar in its initial steps, but is followed by the oxidation of the resulting antimony(III) oxide (Sb₂O₃) to antimony(IV) oxide (Sb₂O₄). csu.edu.cnakjournals.com The thermal decomposition reactions are key to understanding the fire-retardant mechanism of antimony compounds. researchgate.net

Interactive Data Table: Thermal Decomposition of Antimony Oxychlorides

Starting Material	Atmosphere	Intermediate Products	Final Products	Citation
SbOCl	Nitrogen	Sb₄O₅Cl₂, Sb₈O₁₁Cl₂	Sb₂O₃, SbCl₃(g)	akjournals.com
SbOCl	Air	Sb₄O₅Cl₂, Sb₈O₁₁Cl₂	Sb₂O₄, SbCl₃(g)	csu.edu.cnakjournals.com

Advanced Materials Science Applications Research of Antimony V Oxychloride Compounds

Photocatalytic Activity and Mechanism Research

Antimony oxychloride compounds, particularly those with antimony in the +5 oxidation state or in mixed-valence states, have emerged as promising materials in the field of photocatalysis. Their unique electronic and layered crystal structures are central to their ability to absorb light and generate charge carriers for redox reactions.

Degradation of Organic Pollutants under Visible Light Irradiation

Research has demonstrated the efficacy of antimony oxychloride, specifically Sb₄O₅Cl₂, as a photocatalyst for breaking down organic pollutants under visible light. iieta.org These compounds are particularly effective in degrading cationic dyes, which are common industrial effluents. In one study, Sb₄O₅Cl₂ synthesized via a wet chemistry method showed significant photocatalytic activity for the degradation of methylene (B1212753) blue and crystal violet. iieta.org The degradation of methylene blue reached 93.67% within just 30 minutes of visible light exposure, while crystal violet degradation reached 92.56% after 360 minutes. iieta.org This highlights the potential of antimony oxychloride in treating wastewater containing such dyes. Other research has explored the degradation of pollutants like methyl orange, demonstrating the versatility of these photocatalysts. rsc.org The efficiency of degradation is influenced by factors such as the catalyst's morphology and the specific pollutant being targeted. iieta.orgrsc.org

Photocatalytic Degradation of Organic Dyes by Antimony Oxychloride

Catalyst	Pollutant	Irradiation Time (min)	Degradation Efficiency (%)	Source
Sb₄O₅Cl₂	Methylene Blue	30	93.67	iieta.org
Sb₄O₅Cl₂	Crystal Violet	360	92.56	iieta.org
SbₓOᵧCl₂/TiONT (pH=1)	Methyl Orange	15	Significant decolorization	rsc.org

Investigation of Heterojunction Formation for Enhanced Photocatalysis

To improve the photocatalytic efficiency of antimony oxychloride, researchers have focused on creating heterojunctions with other semiconductors. The primary goal of forming a heterojunction is to promote the efficient separation of photogenerated electron-hole pairs, which in turn reduces recombination and enhances catalytic activity. rsc.orgnih.gov

A notable example is the formation of a heterojunction between antimony oxychloride nanoparticles and titanium oxide nanostructures (TiONT). rsc.org In this work, SbₓOᵧCl₂ nanoparticles (8–11 nm in diameter) were successfully deposited on the surface of titanate nanotubes. rsc.org The resulting composite material demonstrated enhanced photocatalytic activity in the degradation of methyl orange dye compared to the individual components. rsc.org This improvement is attributed to the formation of a Type II (staggered) n-n heterojunction, which facilitates the separation of charge carriers at the interface of the two materials. rsc.org Studies on similar bismuth oxyhalides have also shown that forming heterojunctions with materials like Bi₂WO₆, g-C₃N₄, or other semiconductors is a viable strategy to boost photocatalytic performance. nih.govnih.gov The principle relies on the alignment of the band structures of the two materials to create an internal electric field that drives electrons and holes apart. researchgate.net

Role of Morphology and Crystallinity in Photocatalytic Performance

In the case of antimony oxychloride, different synthesis methods can yield various morphologies. For instance, a wet chemistry process has been used to produce Sb₄O₅Cl₂ particles with a "sand rose" morphology. iieta.org This particular structure was found to be an efficient photocatalyst. iieta.org Other research has focused on creating antimony oxychloride nanoparticles, where the small particle size is advantageous for increasing the surface-to-volume ratio. rsc.org The synthesis conditions, such as pH, can be controlled to regulate the size and stoichiometry of the resulting nanoparticles. rsc.org Studies on other photocatalytic materials like TiO₂ have consistently shown that morphology (nanotubes, nanorods, nanospheres) and crystallinity (anatase vs. amorphous) have a profound impact on photocatalytic activity, with highly crystalline structures generally exhibiting superior performance. mdpi.commdpi.com A high degree of crystallinity reduces the number of bulk defects, thereby decreasing the probability of electron-hole recombination and allowing more charge carriers to reach the surface to participate in redox reactions. mdpi.com

Photocatalytic Reaction Mechanism Elucidation

The fundamental mechanism of photocatalysis in a semiconductor like antimony oxychloride begins with the absorption of photons with energy equal to or greater than its bandgap. mdpi.com This process excites an electron (e⁻) from the valence band (VB) to the conduction band (CB), leaving behind a positively charged hole (h⁺) in the VB. plos.org

These photogenerated electron-hole pairs are the primary drivers of the subsequent redox reactions. For the degradation of organic pollutants, the following steps are generally proposed:

Migration of Charge Carriers: The electrons and holes migrate to the surface of the photocatalyst. nih.gov

Generation of Reactive Oxygen Species (ROS): At the surface, the holes in the valence band can oxidize water molecules (H₂O) or hydroxide (B78521) ions (OH⁻) to produce highly reactive hydroxyl radicals (•OH). plos.org Simultaneously, the electrons in the conduction band can reduce adsorbed oxygen molecules (O₂) to form superoxide (B77818) anion radicals (O₂•⁻). plos.org

Degradation of Pollutants: These powerful ROS (•OH and O₂•⁻) are non-selective oxidizing agents that attack the organic pollutant molecules, breaking them down into simpler, less harmful substances, ideally carbon dioxide (CO₂) and water (H₂O). rsc.org

The efficiency of this entire process is heavily dependent on the effective separation of the initial electron-hole pair. nih.gov If they recombine, the stored energy is lost as heat or light, and no chemical reaction occurs. The layered crystal structure of antimony oxychloride is believed to facilitate the separation of these charge carriers, contributing to its photocatalytic activity. orientjchem.org

Energy Storage Material Research

Beyond photocatalysis, antimony-based compounds are being extensively investigated for their potential in electrochemical energy storage, owing to their high theoretical capacities.

Anode Materials for Alkali Metal-Ion Batteries (Lithium and Potassium)

Antimony oxychloride has been identified as a promising anode material for next-generation rechargeable batteries, including lithium-ion batteries (LIBs) and potassium-ion batteries (KIBs). researchgate.netbohrium.com Antimony itself offers a high theoretical specific capacity of approximately 660 mAh g⁻¹ through an alloying reaction with alkali metals (forming Li₃Sb or K₃Sb). rsc.org

For Lithium-Ion Batteries , antimony oxides and oxychlorides are considered attractive anode candidates. researchgate.net However, they often suffer from poor electrical conductivity and significant volume changes during the insertion and extraction of lithium ions, which can lead to rapid capacity decay. researchgate.net To overcome these issues, researchers have developed composites, such as incorporating antimony oxychloride into a three-dimensional graphene aerogel (GA). An Sb₄O₅Cl₂-GA composite electrode has demonstrated excellent electrochemical performance, delivering a reversible capacity of 600 mAh g⁻¹ over 50 cycles at a current rate of 50 mA g⁻¹. researchgate.net The graphene network improves electrical conductivity and helps accommodate the volume expansion, thus enhancing cyclic stability and rate capability. researchgate.netmdpi.com

For Potassium-Ion Batteries , the larger ionic radius of potassium presents a significant challenge for finding suitable anode materials. sci-hub.sebournemouth.ac.uk Nevertheless, antimony-based materials are considered viable candidates. bohrium.com Research into bismuth oxychloride (BiOCl), a compound structurally similar to antimony oxychloride, has shown its potential as a KIB anode. sci-hub.se A BiOCl/graphene composite delivered a high reversible specific capacity of 251 mAh g⁻¹ after 50 cycles at 50 mA g⁻¹. sci-hub.se This suggests that antimony oxychloride, particularly when integrated into a conductive carbon matrix, could also serve as a high-performance anode for KIBs, although more targeted research is required. The exploration of antimony oxychlorides for K-ion storage is pivotal for developing high-performance potassium-ion batteries. researchgate.net

Electrochemical Performance of Antimony Oxychloride-Based Anodes

Anode Material	Battery Type	Reversible Capacity (mAh g⁻¹)	Current Density (mA g⁻¹)	Cycle Number	Source
Sb₄O₅Cl₂-Graphene Aerogel	Lithium-Ion	600	50	50	researchgate.net
Sb₄O₅Cl₂-Graphene Aerogel	Sodium-Ion	400	Not Specified	50	mdpi.com
BiOCl/Graphene (Analogue)	Potassium-Ion	251	50	50	sci-hub.se

Optimization of Electrochemical Performance through Material Design

The electrochemical performance of antimony oxychloride, particularly compounds like Sb₄O₅Cl₂, as an anode material in ion batteries is significantly influenced by its structural and compositional design. Research has focused on nanostructuring and forming composites to address challenges such as large volume expansion during ion insertion/extraction and inherently low electronic conductivity. mdpi.com

One key strategy involves the synthesis of unique morphologies. For instance, three-dimensional (3D) flower-like Sb₄O₅Cl₂ structures have been developed, which show potential as anode materials for alkali metal-ion batteries. acs.org However, such microstructures can sometimes struggle to withstand the mechanical stress of volume changes, impacting cycle life. mdpi.com To improve stability and performance, antimony oxychloride has been composited with conductive materials. A composite of Sb₄O₅Cl₂ particles with a graphene aerogel matrix demonstrated enhanced performance as a cathode for non-aqueous chloride-ion batteries. researchgate.net This composite delivered a stable capacity of approximately 100 mAh g⁻¹ for the initial 25 cycles and retained about 65 mAh g⁻¹ after 100 cycles. researchgate.net Similarly, for sodium-ion batteries (SIBs), combining Sb₄O₅Cl₂ particles with graphene aerogel resulted in a specific capacity of 400 mAh g⁻¹ after 50 cycles. mdpi.com

The morphology of the antimony oxychloride itself is a critical factor. Nanostructured designs, such as nanoparticles, nanoribbons, and nanowires of compounds like Sb₄O₅Cl₂ and Sb₈O₁₁Cl₂, can be achieved through methods like solution-phase synthesis by controlling the pH and composition of the reaction solution. mdpi.com For example, Sb₄O₅Cl₂ has been synthesized as an anode material for aqueous chloride-ion batteries, which demonstrated a discharge capacity of 34.6 mAh g⁻¹ for 50 cycles at a current density of 600 mA g⁻¹. acs.org The creation of novel morphologies, such as cotton-like three-dimensional structures, has also been explored to enhance electrochemical properties for applications beyond batteries, such as supercapacitors, demonstrating a high double-layer capacitance. acs.orgnih.gov

These material design strategies aim to create robust electrode architectures that can accommodate volume changes, provide efficient pathways for ion and electron transport, and ultimately lead to higher specific capacity, better rate capability, and longer cycling stability in electrochemical energy storage systems. mdpi.comacs.org

Table 1: Electrochemical Performance of Sb₄O₅Cl₂-Based Materials

Material	Application	Key Performance Metrics	Reference
Sb₄O₅Cl₂/Graphene Aerogel	Non-aqueous Chloride-Ion Battery Cathode	Initial Capacity: ~100 mAh g⁻¹; Capacity after 100 cycles: ~65 mAh g⁻¹	researchgate.net
Sb₄O₅Cl₂/Graphene Aerogel	Sodium-Ion Battery Anode	Capacity after 50 cycles: 400 mAh g⁻¹	mdpi.com
Sb₄O₅Cl₂	Aqueous Chloride-Ion Battery Anode	Capacity after 50 cycles: 34.6 mAh g⁻¹ at 600 mA g⁻¹	acs.org
Sb₄O₅Cl₂–MXene Hybrid	Potassium-Ion Battery Anode	Highly reversible discharge capacity and decent cyclability	acs.org
Sb₈O₁₁Cl₂ Micron Rod	Sodium-Ion Battery Anode	Initial Specific Capacity: 723.4 mAh g⁻¹ (but with poor stability)	mdpi.com

Computational Design of Ion Diffusion Pathways

Computational modeling has become an indispensable tool for understanding and designing advanced electrode materials, including antimony oxychloride compounds, for next-generation energy storage. These theoretical approaches provide atomic-scale insights into ion diffusion mechanisms, which are critical for optimizing battery performance but are often difficult to probe experimentally. acs.org

A notable application of computational design is in the development of Sb₄O₅Cl₂–MXene hybrid anodes for potassium-ion batteries (PIBs). acs.org Guided by computer modeling, researchers investigated the interfacial regulation between Sb₄O₅Cl₂ and Ti₃C₂ MXene. The simulations revealed that hybridizing with MXene induces significant changes in the spin polarization densities and the coordination of antimony atoms within the Sb₄O₅Cl₂ structure. This atomic-level modification was found to be highly effective in optimizing the diffusion pathways for K⁺ ions. Specifically, the computational results showed a significantly reduced K⁺ ion diffusion barrier, which promotes faster insertion and extraction kinetics. acs.org This theoretical guidance was pivotal in engineering a robust anode material with a highly reversible discharge capacity and good cycling stability. acs.org

Research in Catalysis Beyond Photocatalysis

While much research on antimony oxyhalides has centered on their photocatalytic properties, their application in other areas of catalysis is an emerging field of interest. rsc.orgresearchgate.net Antimony compounds, including oxides and oxychlorides, can act as effective components in catalyst systems for various organic reactions, often leveraging their Lewis acidic nature or their ability to form synergistic redox couples with other metal oxides. researchgate.netnih.gov

Antimony Oxychloride in Oxide-Modified Catalytic Systems

Antimony oxides and their derivatives play a significant role in modifying the behavior of other catalytic metal oxides, particularly in selective oxidation reactions. A key example is the use of antimony to modify vanadia-on-titania (V₂O₅/TiO₂) catalysts for the selective oxidation of o-xylene (B151617) to phthalic anhydride. researchgate.net

In these ternary catalyst systems, antimony oxide is introduced to the V₂O₅/TiO₂ mixture. Upon calcination, Sb³⁺ is oxidized to Sb⁵⁺. Characterization studies reveal that the presence of antimony leads to crucial changes in the catalyst structure and surface properties. It is suggested that antimony interrupts the V-O-V domains or clusters by incorporating itself to form V-O-Sb-O-V species. This structural modification results in the "site isolation" of the active vanadium centers.

This site isolation, coupled with a reduction in the surface acidity of the catalyst, has a direct impact on the catalytic performance. It helps to suppress the overoxidation of o-xylene, which is an undesirable side reaction. Consequently, the selectivity of the ternary Sb-V-O/TiO₂ catalyst towards the desired product, phthalic anhydride, is significantly improved compared to the binary V₂O₅/TiO₂ system. In this role, antimony functions catalytically by modifying the structure and electronic properties of the primary catalyst, demonstrating its utility beyond photocatalysis. researchgate.net

Functional Material Development Research

The unique electronic and structural properties of antimony oxychloride compounds make them promising candidates for development into various functional materials. nih.gov Research extends beyond energy storage and catalysis into areas like advanced sensors and optical components, where properties such as electrical conductivity, surface reactivity, and optical absorption are exploited. nih.govunesp.br

Advanced Sensing Applications

Nanostructured antimony oxychloride has demonstrated significant potential for use in advanced electrochemical sensors. The high surface area, electrical conductivity, and specific surface chemistry of these materials can be tailored for the sensitive and selective detection of various analytes. acs.orgnih.gov

A prime example is the development of a sensor for ammonium (B1175870) hydroxide (HA) using cotton-like three-dimensional Sb₄O₅Cl₂ heterostructures. nih.gov These intricate 3D structures, synthesized via a simple precipitation method, provide a large accessible surface area for electrochemical reactions. The sensor operates based on the oxidation and reduction reactions of NH₄OH molecules on the surface of the Sb₄O₅Cl₂ film deposited on an electrode. nih.gov

The performance of this Sb₄O₅Cl₂-based sensor is noteworthy. It exhibits a high double-layer capacitance of 662 F/cm² and excellent cyclic stability. acs.orgnih.gov In detecting ammonium hydroxide in a NaCl solution, the sensor showed high sensitivities ranging from 0.95 to 0.140 mA mM⁻¹ cm⁻² across a wide detection range of 0.3–250 mM. Furthermore, it achieved a low detection limit of 4.54 μM. nih.govresearchgate.net The success of these 3D structures highlights how morphological control is key to developing highly efficient electrochemical sensors from antimony oxychloride. nih.gov

Table 2: Performance of Sb₄O₅Cl₂-Based Ammonium Hydroxide Sensor

Parameter	Value	Reference
Sensor Material	Cotton-like 3D Sb₄O₅Cl₂	nih.gov
Analyte	Ammonium Hydroxide (NH₄OH)	nih.gov
Detection Range	0.3–250 mM	nih.gov
Sensitivity	0.95 to 0.140 mA mM⁻¹ cm⁻²	nih.gov
Detection Limit	4.54 μM	nih.gov
Double-Layer Capacitance	662 F/cm²	nih.gov

Fundamental Investigations for Optics and Magneto-Optic Devices

The optical properties of antimony-based oxyhalides are a subject of fundamental investigation for their potential use in optical and magneto-optic devices. unesp.brresearchgate.net These materials, often in glassy or crystalline forms, can exhibit high refractive indices and large nonlinear optical absorption, which are desirable characteristics for applications in photonics. researchgate.netunesp.br

Research into antimony oxyhalide glasses, specifically compositions containing Sb₂O₃, PbBr₂, and PbCl₂, has revealed significant nonlinear optical behavior. unesp.br Using the Z-scan technique with high-intensity laser pulses, these glasses were found to have large nonlinear absorption coefficients, ranging from 11 to 20 cm/GW. unesp.brscitation.org Such properties are relevant for applications like optical limiting, where a material's transmission decreases with increasing incident light intensity. The glasses are also transparent over a wide window, from the visible (above ~500 nm) into the infrared region. unesp.br

First-principles studies on crystalline antimony oxyhalides have explored their electronic structure to understand the origins of their optical properties, such as birefringence—the dependence of refractive index on polarization. researchgate.net For instance, isomers of Sb₄O₄F₄ have been calculated to exhibit large birefringence. researchgate.net While direct research on the magneto-optical properties of stoichiometric antimony(V) oxychloride is limited, studies on related materials provide context. Antimony oxide glasses containing manganese have been shown to exhibit a magnetic response and could be candidates for magneto-optical devices. researchgate.net Furthermore, the broader field of magneto-optics is actively exploring materials that can be integrated into nanostructures to enhance effects for applications like optical isolators and sensors. mdpi.comdiva-portal.org The fundamental optical characteristics of antimony oxychlorides suggest they could be promising components in such advanced magnetophotonic systems, although further research is needed to fully establish this potential.

Material Science Contributions to Flame Retardancy Mechanisms

This compound, and related antimony compounds, play a crucial role in the flame retardancy of polymeric materials, primarily through a synergistic interaction with halogenated compounds. The effectiveness of this system relies on a combination of gas-phase and condensed-phase mechanisms that interrupt the combustion cycle of the polymer.

The primary mechanism of action for antimony-halogen flame retardant systems occurs in the gas phase. stackexchange.com During the combustion of a polymer containing a halogenated flame retardant, hydrogen halides (HX, where X is a halogen like chlorine or bromine) are released. stackexchange.com These hydrogen halides then react with antimony compounds, such as antimony trioxide (Sb₂O₃) or antimony pentoxide (Sb₂O₅), to form volatile antimony trihalides (SbX₃) and antimony oxyhalides (SbOX). stackexchange.comgoogle.com this compound itself can be considered an intermediate in this process or used directly. nih.gov

These volatile antimony species act as radical traps in the flame, interfering with the high-energy, propagating radical reactions (involving H•, OH•, and O• radicals) that sustain combustion. stackexchange.comnih.gov This "free radical capture" process inhibits ignition and pyrolysis in the vapor phase. stackexchange.com The antimony trihalides and oxyhalides are thought to delay the escape of halogen radicals from the flame, increasing their concentration and effectiveness in quenching the flame. inchem.org Additionally, the heavy vapors of these antimony compounds can form a blanket over the condensed phase, limiting oxygen access to the polymer and thus "choking" the flame. inchem.org

In the condensed phase, antimony compounds contribute to flame retardancy by promoting the formation of a carbonaceous char layer on the surface of the polymer. stackexchange.comalfa-chemistry.com This char acts as a physical barrier, insulating the underlying material from the heat of the flame and reducing the rate of release of flammable volatile gases. stackexchange.comgoogle.com The formation of antimony trichloride (B1173362) (SbCl₃) and antimony oxychloride (SbOCl) can also act as a dehydrating agent, further enhancing charring. stackexchange.com

The synergistic relationship between antimony compounds and halogenated flame retardants is a key aspect of their effectiveness. Antimony oxides by themselves possess little to no flame retardant activity. stackexchange.comgoogle.com Similarly, halogenated compounds alone are relatively weak flame retardants. stackexchange.com However, when combined, they create a highly effective system. stackexchange.comalfa-chemistry.com This synergy allows for a significant reduction in the amount of halogenated flame retardant required to achieve a desired level of flame resistance, which is advantageous as high loadings of halogenated compounds can negatively impact the mechanical properties of the plastic. google.com For instance, a plastic might require 25% bromine or 40% chlorine by weight to be effective on its own, but with the addition of about 5% antimony trioxide, only 12% of a brominated flame retardant like decabromodiphenyl oxide may be needed. google.com

The thermal decomposition of antimony oxychloride is a critical step in the flame retardant mechanism. Studies have shown that antimony oxychloride decomposes in several endothermic stages at different temperatures, ultimately forming antimony trihalides. google.com The specific decomposition products and their volatilization temperatures are crucial for the timely release of the active flame-retardant species into the gas phase. For example, the volatilization of antimony tribromide (SbBr₃), formed from the reaction of antimony trioxide and a brominated flame retardant, has been observed to begin around 340 °C. researchgate.net

The following interactive table summarizes the key mechanisms of this compound and related compounds in flame retardancy:

Phase	Mechanism	Description	Key Chemical Species
Gas Phase	Radical Trapping	Volatile antimony species interrupt the free radical chain reactions that sustain the flame. stackexchange.com	SbX₃, SbOX
Gas Phase	Gas Dilution/Blanketing	Heavy antimony vapors displace oxygen and form a barrier over the burning material. inchem.org	SbX₃, SbOX
Condensed Phase	Char Formation	Promotes the formation of a protective carbonaceous layer that insulates the polymer. stackexchange.com	Sb₂O₃, SbOCl

The effectiveness of the antimony-halogen system is dependent on the ratio of antimony to halogen. nih.gov Optimal flame retardancy is typically achieved at specific ratios, which can vary depending on the polymer and the specific halogenated compound used. nih.gov Research on polyethylene (B3416737) has indicated a maximum effect with a chlorine to antimony ratio of six to one. nih.gov

Environmental and Resource Recovery Research Involving Antimony V Oxychloride

Hydrometallurgical Processes for Antimony Recovery from Waste Streams

Hydrometallurgy, which uses aqueous solutions for metal extraction and recovery, is a key area of research for processing antimony-containing wastes. These methods are often seen as more selective and less energy-intensive compared to traditional high-temperature pyrometallurgy.

Antimony is a common impurity in copper concentrates that accumulates in the electrolyte during the copper electrorefining process. mdpi.comjst.go.jp To maintain the purity of the copper cathodes, antimony must be removed from the electrolyte. This is often achieved using ion exchange (IX) resins, which selectively adsorb antimony. mdpi.comresearchgate.net The regeneration of these resins produces a hydrochloric acid solution, known as an eluate, which is rich in antimony, typically containing 20-40 g/L of Sb. mdpi.com This eluate is a significant secondary source for antimony recovery.

Similarly, other industrial residues, such as lead smelting dross and sludges, can contain substantial amounts of antimony. diva-portal.org Solvent leaching has been investigated as a method to selectively extract antimony from these materials, with the goal of recovering it as valuable compounds, including antimony oxychloride (Sb₄O₅Cl₂), which has applications in batteries and as a flame retardant. diva-portal.org

Hydrolysis is a crucial step in recovering antimony from the acidic chloride solutions generated from spent electrolytes and other industrial leachates. researchgate.net The process involves adjusting the pH of the antimony-rich solution, which causes the precipitation of solid antimony compounds. Antimony trichloride (B1173362) (SbCl₃), a common species in these acidic solutions, hydrolyzes to form various antimony oxychlorides. csu.edu.cnresearchgate.net

The specific compound precipitated, such as antimony oxychloride (SbOCl) or more complex forms like Sb₄O₅Cl₂, depends on factors like pH, temperature, and chloride concentration. researchgate.netusantimony.comacs.org Research has shown that SbOCl is structurally the most stable of these oxychlorides. usantimony.com By carefully controlling the pH, antimony can be selectively precipitated, separating it from other metals that might be present in the solution, such as bismuth. acs.org For instance, studies on eluates from copper production have demonstrated that antimony can be precipitated by hydrolysis with high efficiency. The use of reagents like sodium hydroxide (B78521) (NaOH) or ammonium (B1175870) hydroxide (NH₄OH) to raise the pH to around 1 can achieve antimony recovery yields of over 96%. researchgate.nethxtyc.com The resulting solid precipitate, primarily composed of antimony oxychloride or antimony oxide, can then be further processed. researchgate.netacs.org

Table 1: Antimony Recovery by Hydrolysis from Spent Electrolytes

Hydrolysis Reagent	Optimal pH	Average Sb Extraction Yield (%)	Source
Water	0.5	90.4	researchgate.nethxtyc.com
Ammonium Hydroxide (NH₄OH)	1.0	96.1	researchgate.nethxtyc.com
Sodium Hydroxide (NaOH)	1.0	96.7	researchgate.nethxtyc.com

Extraction from Spent Electrolytes and Industrial Residues

Targeted Removal and Recovery of Antimony from Wastewater

The presence of antimony in industrial wastewater is a significant environmental concern, prompting research into effective removal and recovery technologies. nih.govnih.gov Advanced reduction processes have shown great promise for not only removing antimony but also recovering it in a valuable metallic form.

An advanced and highly effective method for treating antimony-contaminated wastewater is the UV/sulfite (B76179) reduction process. hxtyc.comnih.govhnu.edu.cn This technique involves irradiating the wastewater containing antimony and sulfite (SO₃²⁻) with ultraviolet (UV) light. The process is capable of removing both major aqueous species of antimony, Sb(V) and Sb(III). nih.gov

Research has demonstrated that the UV/sulfite system can achieve over 99.9% removal of both Sb(V) and Sb(III) from wastewater, reducing concentrations to as low as 5 µg/L. hxtyc.comnih.gov A key advantage of this method is that it recovers antimony as high-purity elemental antimony (Sb(0)) powder, with purities exceeding 99.9 wt%. hxtyc.comnih.gov This transforms a hazardous waste problem into a resource recovery opportunity, avoiding the generation of large volumes of antimony-containing sludge typical of traditional precipitation methods. nih.gov The removal efficiency is dependent on factors such as sulfite concentration and UV irradiation time, with studies showing complete removal of Sb(V) and Sb(III) within 60 to 80 minutes under optimal conditions. hxtyc.com

Table 2: Performance of UV/Sulfite Process for Antimony Removal

Parameter	Condition/Result	Source
Initial Antimony Species	Sb(V) and Sb(III)	hxtyc.comnih.gov
Removal Efficiency	> 99.9%	hxtyc.comnih.gov
Final Antimony Concentration	As low as 5 µg/L	nih.gov
Recovered Product	Elemental Antimony (Sb(0))	hxtyc.comnih.gov
Purity of Recovered Product	> 99.9 wt%	hxtyc.com
Treatment Time (Optimal)	60-80 minutes	hxtyc.com

The high efficiency of the UV/sulfite process is due to the complex radical chemistry initiated by the photolysis of sulfite. nih.govhnu.edu.cn UV irradiation of sulfite generates highly reductive species, primarily hydrated electrons (eₐq⁻) and hydrogen radicals (H•). nih.gov These radicals are powerful reducing agents capable of reducing both Sb(V) and Sb(III) sequentially down to elemental antimony (Sb(0)). hxtyc.comnih.gov

In addition to the reductive radicals, the system also generates the oxidative sulfite radical anion (SO₃•⁻). nih.govhnu.edu.cn This radical plays a crucial role in preventing the formation of highly toxic stibine (B1205547) gas (SbH₃). While the powerful reductive radicals can further reduce Sb(0) to SbH₃, any stibine formed is rapidly oxidized back to Sb(0) by the SO₃•⁻ radicals, ensuring the final product is stable metallic antimony. nih.govhnu.edu.cn This targeted reduction to Sb(0) without producing SbH₃ is a significant advantage for the safety and environmental friendliness of the process. nih.gov

Concluding Remarks and Future Research Trajectories for Antimony V Oxychloride

Synthesis and Structural Control Advancements

Future progress in the utilization of antimony(V) oxychloride hinges on the ability to precisely control its synthesis, stoichiometry, and morphology. The primary route to antimony oxychlorides with antimony in a higher oxidation state is through the hydrolysis of antimony pentachloride (SbCl5). pw.livewikipedia.org This reaction, if not carefully controlled, can lead to the formation of antimony pentoxide (Sb2O5) and hydrochloric acid. wikipedia.org However, recent research has demonstrated that meticulous control over reaction parameters can yield specific oxychloride structures.

A key area of advancement is the pH-regulated synthesis of antimony oxychloride nanoparticles. In one study, the hydrolysis of SbCl5 in the presence of titanium oxide nanostructures (TiONT) allowed for the formation of distinct products based on the pH of the reactant mixture. rsc.org This method provides a pathway to control both the size and stoichiometry of the resulting nanoparticles. For instance, synthesis at a pH of 1 or 4 resulted in the formation of Sb₈O₁₁Cl₂(H₂O)₆, which could be converted to anhydrous Sb₈O₁₁Cl₂ through calcination. rsc.org This demonstrates a viable strategy for targeted structural control.

Further research is expected to refine these solution-based methods, including hydrothermal and wet chemistry approaches, which have been successful in producing various morphologies for trivalent antimony oxychlorides, such as nanorods, nanowires, and microspheres. researchgate.netiieta.orgresearchgate.net Applying these techniques to Sb(V) precursors could yield a new generation of nanostructured materials with tunable properties.

Table 1: Influence of Synthesis Parameters on Antimony Oxychloride Formation This table is interactive and can be sorted by clicking on the column headers.

Precursor(s)	Method	Key Parameter	Resulting Compound/Morphology	Reference(s)
SbCl₅, TiONT	pH-regulated precipitation	pH = 1 or 4	Sb₈O₁₁Cl₂(H₂O)₆ nanoparticles (8-11 nm)	rsc.org
SbCl₅, TiONT	Precipitation & Calcination	Temperature (200-300 °C)	Sb₈O₁₁Cl₂	rsc.org
SbCl₃	Solution Route	PVP capping agent	Sheaf-like Sb₈O₁₁Cl₂(H₂O)₆ microcrystals	researchgate.net
SbCl₃, Ethanol (B145695), NaOH	Hydrothermal	Reaction Time	Sb₄O₅Cl₂ nanoparticles, Sb₈O₁₁Cl₂ nanoribbons/nanowires	researchgate.netmdpi.com
SbCl₃, Ethylene (B1197577) Glycol	Hydrothermal	pH (1-2)	Sb₄O₅Cl₂ nanocrystals	researchgate.net

Theoretical Predictions and Experimental Validation Synergies

The synergy between theoretical modeling and experimental validation is crucial for accelerating the discovery and optimization of antimony oxychloride materials. Computational studies, particularly those employing Density Functional Theory (DFT), are essential for predicting the electronic and structural properties of these compounds. nih.govresearchgate.net For the more complex hydrolysis processes, mathematical models and predominance diagrams have been developed to predict the formation of stable antimony oxychloride species as a function of variables like pH and chloride concentration. mdpi.comresearchgate.net

These theoretical frameworks are increasingly being validated and refined by experimental results. For example, theoretical models for the Sb(III)-Cl-H₂O system predict the formation of SbOCl, but experimental studies often find that this phase spontaneously transforms into the more stable Sb₄O₅Cl₂. mdpi.com This feedback loop, where experimental findings challenge and improve theoretical models, is vital.

In the context of Sb(V) derivatives, a combination of experimental techniques and theoretical analysis has been used to characterize novel heterostructures. Mott–Schottky analysis performed on an Sb₈O₁₁Cl₂/TiONT composite determined its conduction band edge and confirmed it as an n-type semiconductor, providing critical data for understanding its photocatalytic mechanism. rsc.org Future research will likely see an increased use of advanced computational techniques to predict reaction pathways, surface properties, and electronic band structures, which will guide experimental efforts to synthesize materials with tailored functionalities. This collaboration is essential for moving beyond trial-and-error synthesis to a more design-oriented approach.

Expansion of Advanced Application Domains

While traditional applications for antimony compounds include flame retardants, research is rapidly expanding into more advanced technological domains. google.comusgs.gov

Photocatalysis Antimony oxychlorides have emerged as promising photocatalysts. rsc.org Compounds like Sb₄O₅Cl₂ have demonstrated high efficiency in the degradation of organic pollutants such as methylene (B1212753) blue and crystal violet under UV-visible light. iieta.org The formation of heterojunctions, for example by depositing antimony oxychloride nanoparticles onto titanium oxide supports, significantly enhances photocatalytic activity by promoting the separation of photogenerated electron-hole pairs. rsc.org The Sb₈O₁₁Cl₂/TiONT composite, for instance, proved to be a highly active photocatalyst across a broad temperature range. rsc.org

Energy Storage A particularly promising area is the use of antimony oxychlorides in next-generation batteries. Research has demonstrated their potential as electrode materials in several systems:

Anode for Sodium-ion and Lithium-ion Batteries: Composites of antimony oxychloride (Sb₄O₅Cl₂) and graphene have been developed as high-performance anodes. The graphene aerogel provides a conductive, 3D network that buffers the significant volume changes during sodiation/lithiation cycles, leading to improved stability and high rate capability. researchgate.net An Sb₄O₅Cl₂-graphene anode for sodium-ion batteries maintained a specific capacity of 400 mAh g⁻¹ after 50 cycles. researchgate.net

Cathode for Chloride-ion Batteries (CIBs): Antimony oxychloride (Sb₄O₅Cl₂) has been successfully used as a cathode material for non-aqueous CIBs. researchgate.net An Sb₄O₅Cl₂/graphene aerogel cathode delivered a stable initial capacity of approximately 100 mAh g⁻¹ and demonstrated a long cycle life, making it a promising candidate for this emerging battery technology. researchgate.netacs.org

Table 2: Electrochemical Performance of Antimony Oxychloride-Based Electrodes This table is interactive and can be sorted by clicking on the column headers.

Electrode Material	Battery Type	Role	Key Performance Metric	Reference(s)
Sb₄O₅Cl₂-Graphene Aerogel	Sodium-ion Battery (SIB)	Anode	400 mAh g⁻¹ after 50 cycles	researchgate.net
Sb₄O₅Cl₂-Graphene Aerogel	Lithium-ion Battery (LIB)	Anode	Reversible capacity of 600 mAh g⁻¹ over 50 cycles	researchgate.net

Sensing Nanostructured antimony oxychlorides have also shown potential in chemical sensing applications. For example, three-dimensional flower-like Sb₄O₅Cl₂ structures have been investigated for sensing ammonium (B1175870) hydroxide (B78521). researchgate.net The high surface area and specific surface chemistry of these materials make them suitable candidates for the development of novel gas sensors.

Sustainable Chemistry and Circular Economy Contributions

The chemistry of antimony oxychloride is directly relevant to the principles of sustainable chemistry and the development of a circular economy, particularly in the context of recycling critical raw materials. mdpi.com Antimony is classified as a strategic mineral, and developing methods to recover it from waste streams is an economic and environmental imperative. acs.org

Hydrolysis is a cornerstone of hydrometallurgical processes used to recover antimony from industrial waste, such as spent electrolytes from copper production. mdpi.com By carefully controlling the pH, antimony can be selectively precipitated as solid oxychlorides, separating it from other metals. Studies have optimized this process, achieving antimony extraction yields of over 96% using reagents like NaOH and NH₄OH. mdpi.com This transforms an industrial waste product into a valuable feedstock for producing pure antimony compounds, perfectly aligning with the goals of a circular economy. mdpi.com

Furthermore, the long-standing use of antimony compounds as flame retardants contributes to material sustainability and safety. The fire-retardant mechanism involves the endothermic generation of antimony oxychloride and antimony trichloride (B1173362) at elevated temperatures, which then release halide radicals that quench combustion in the vapor phase. usgs.gov Research into more efficient and environmentally benign antimony-based flame retardants remains an active field, contributing to the life cycle management of plastics and other flammable materials.

Q & A

Q. What are the standard laboratory synthesis methods for antimony(V) oxychloride, and how do reaction conditions influence product stoichiometry?

this compound is typically synthesized via controlled hydrolysis of antimony pentachloride (SbCl₅). Key steps include:

• pH control : Adjusting the pH of the aqueous phase during hydrolysis determines the oxychloride phase. For example, at pH = 1, Sb₄O₅Cl₂ forms, while pH = 4 favors Sb₈O₁₁Cl₂ .
• Temperature : Ice-cooling SbCl₅ before hydrolysis minimizes side reactions and ensures controlled water addition .
• Solvent systems : Ethylene glycol/water mixtures (50/50 v/v%) enable solvothermal synthesis of SbOCl nanoparticles on supports like TiO₂ .

Q. What analytical techniques are critical for characterizing this compound’s structure and purity?

• X-ray diffraction (XRD) : Identifies crystalline phases (e.g., Sb₄O₅Cl₂ vs. Sb₈O₁₁Cl₂) and monitors thermal decomposition products like Sb₂O₃ or Sb₂O₄ .
• Electron microscopy (SEM/TEM) : Reveals morphology (nanoparticles, nanoribbons) and particle size distribution, critical for catalytic or battery applications .
• Thermogravimetric analysis (TGA) : Tracks dehydration and phase transitions, such as the loss of crystal water at 200°C or conversion to cervantite (Sb₂O₄) at 400°C .

Advanced Research Questions

Q. How do hydrolysis pathways of antimony chloride solutions lead to conflicting reports on oxychloride phases, and how can these contradictions be resolved?

Conflicting phase identifications arise from variables like:

• Fluoride contamination : In SbCl₃ solutions, low fluoride content yields Sb₄O₅Cl₂, while higher fluoride levels promote SbOCl₃ .
• Chlorinating agents : Sodium chloride (NaCl) in reaction media alters hydrolysis kinetics, favoring SbOCl over Sb₂O₃ .
• Post-synthesis treatment : Annealing at 300–400°C converts oxychlorides to mixed oxides (e.g., Sb₂O₃/Sb₂O₄), complicating phase assignment .
  Resolution : Use in situ XRD coupled with controlled synthesis (fixed pH, temperature) to isolate variables .

Q. What methodologies optimize this compound’s electrochemical performance in sodium-ion battery anodes?

• Morphological engineering : Solvothermal synthesis produces Sb₈O₁₁Cl₂ nanoribbons, which mitigate volume expansion during Na⁺ cycling. However, micron-scale rods exhibit poor stability .
• Composite design : Graphene aerogel-Sb₄O₅Cl₂ hybrids enhance conductivity, achieving 400 mAh/g capacity retention after 50 cycles .
• Doping : Introducing carbon or transition metals (e.g., Cu) improves charge-transfer kinetics .

Q. How does thermal stability of this compound vary under inert vs. oxidative atmospheres, and what decomposition products form?

• Inert atmosphere (N₂) : At 400°C, SbOCl decomposes to Sb₂O₃ (senarmontite) .
• Oxidative atmosphere (air) : Forms Sb₂O₄ (cervantite) at 445°C, with intermediate oxychloride phases (e.g., Sb₈O₁₁Cl₂) .
• Support effects : TiO₂ substrates delay decomposition by stabilizing SbOCl nanoparticles up to 400°C .

Q. What role does this compound play in photocatalytic systems, and how is its efficiency quantified?

• Heterojunction design : SbOCl/TiO₂ composites create staggered n-n junctions, enhancing electron-hole separation. Methyl orange degradation rates under UV light are used to benchmark activity .
• Dye selectivity : SbOCl shows higher efficiency for azo dyes (e.g., methyl orange) due to surface adsorption and redox interactions .
• Quantitative metrics : Apparent quantum yield (AQY) and turnover frequency (TOF) are calculated from UV-vis spectral data .

Key Research Challenges

• Phase purity : Contamination from SbCl₅ or Sb₂O₃ requires rigorous post-synthesis washing (e.g., ether or carbon disulfide) .
• Toxicity : SbOCl hydrolysis releases HCl, necessitating fume hood use .
• Scalability : Solvothermal methods are lab-effective but lack industrial feasibility .
